

# 4-Hydroxypicolinic Acid: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxypicolinic acid

Cat. No.: B188197

[Get Quote](#)

CAS Number: 22468-26-4

This technical guide provides a comprehensive overview of **4-Hydroxypicolinic acid**, also known as 4-Hydroxypyridine-2-carboxylic acid.<sup>[1]</sup> Intended for researchers, scientists, and professionals in drug development, this document consolidates available physicochemical data, discusses its limitedly documented synthesis and biological role, and highlights the current gaps in research concerning this specific isomer.

## Physicochemical Properties

**4-Hydroxypicolinic acid** is a pyridinecarboxylic acid derivative with the molecular formula  $C_6H_5NO_3$  and a molecular weight of approximately 139.11 g/mol.<sup>[1][2]</sup> Key quantitative data for this compound are summarized in the table below.

| Property          | Value   | Source(s) |
|-------------------|---|-----------|
| CAS Number        | 22468-26-4                                    | [1][2]    |
| Molecular Formula | C <sub>6</sub> H <sub>5</sub> NO <sub>3</sub> | [1][2]    |
| Molecular Weight  | 139.11 g/mol                                  | [1]       |
| Appearance        | White to off-white crystalline powder         | [2]       |
| Melting Point     | ~280 °C                                       | [3]       |
| Solubility        | Information not readily available.            |           |
| pKa               | Information not readily available.            |           |

## Synthesis and Manufacturing

Detailed, peer-reviewed experimental protocols for the synthesis of **4-Hydroxypicolinic acid** are not widely available in the public domain. Commercial suppliers list the compound as available for research purposes, suggesting established manufacturing processes exist.[1][4]

A patented process for the preparation of a related class of compounds, 4-alkoxy-3-hydroxypicolinic acids, starts from furfural and involves a multi-step chemical transformation.[5] However, this process is not directly applicable to the synthesis of **4-Hydroxypicolinic acid**.

Another related synthesis is that of Chelidamic acid (4-oxo-1,4-dihydro-2,6-pyridinedicarboxylic acid), which can be synthesized from chelidonic acid and ammonia.[6] While structurally related, this does not provide a direct route to **4-Hydroxypicolinic acid**.

The lack of readily available, specific synthesis protocols for **4-Hydroxypicolinic acid** in scientific literature is a notable information gap.

## Biological Activity and Signaling Pathways

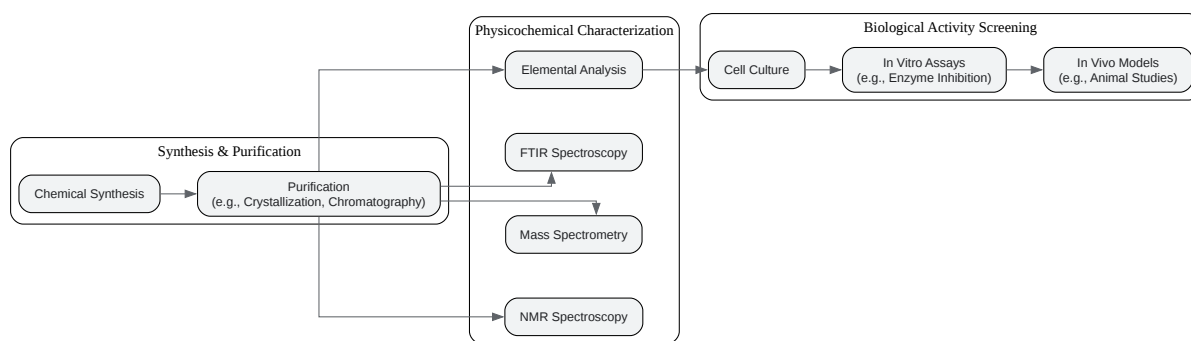
There is a significant scarcity of published research on the specific biological activities and signaling pathway involvement of **4-Hydroxypicolinic acid**. In contrast, its isomer, 3-

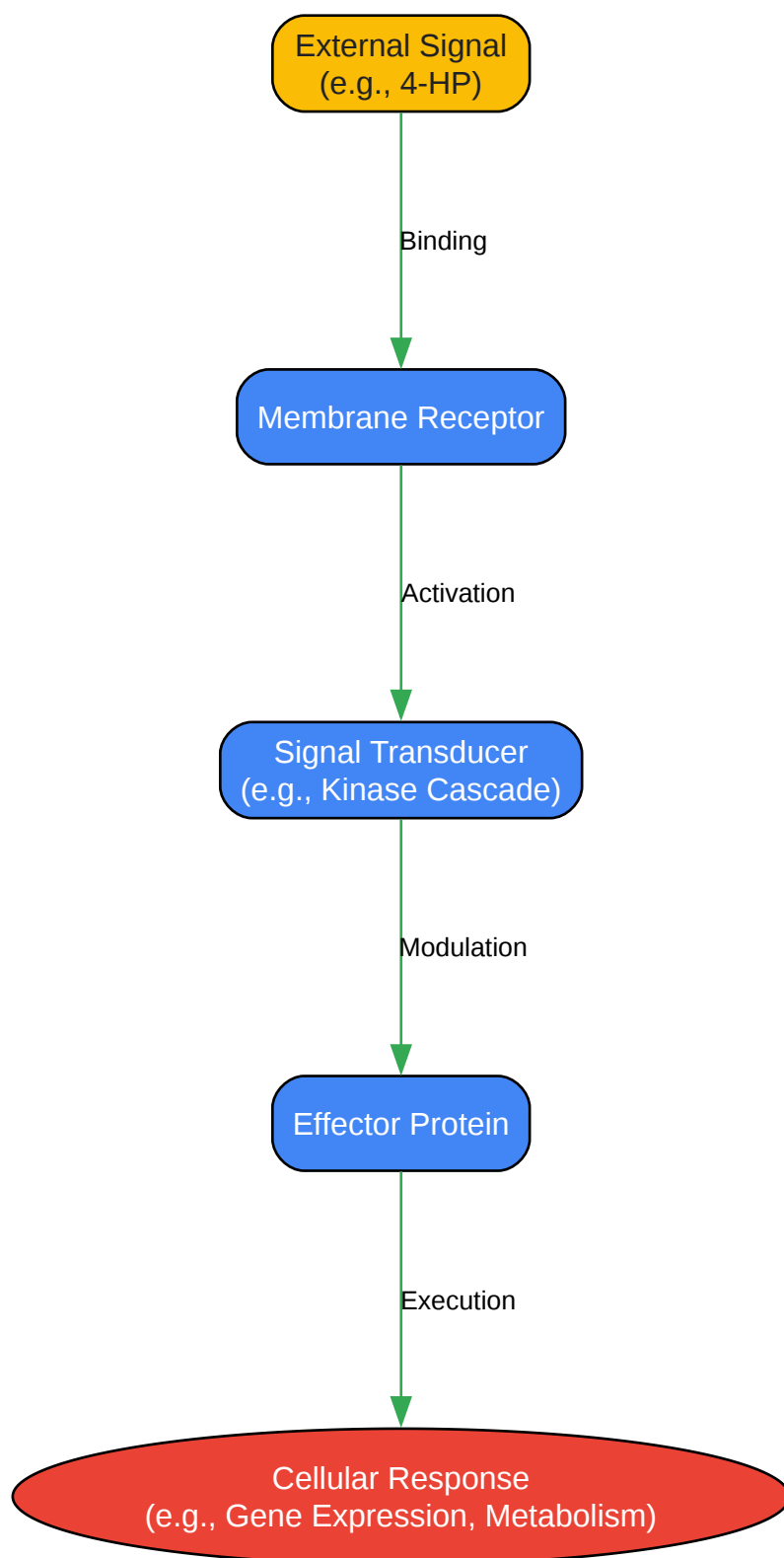
Hydroxypicolinic acid, is a well-documented matrix for Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry and an intermediate in the biosynthesis of certain antibiotics.<sup>[7][8]</sup>

Studies on other related molecules offer some context but are not directly applicable:

- 5-Hydroxypicolinic Acid: The metabolism of this isomer has been characterized in *Alcaligenes faecalis*, involving a monooxygenase and a dioxygenase in its degradation pathway.<sup>[9]</sup>
- 4-Hydroxybenzoic Acid: This compound exhibits a range of biological activities, including antimicrobial and antioxidant effects.<sup>[10][11][12]</sup>
- Hydroxycinnamic Acids: This class of phenolic acids is known for its antioxidant and anti-inflammatory properties.<sup>[13]</sup>

Due to the limited specific data, no signaling pathway or experimental workflow diagrams involving **4-Hydroxypicolinic acid** can be generated at this time. The diagrams below illustrate a hypothetical experimental workflow for compound characterization and a conceptual representation of a generic cell signaling pathway, as specific information for **4-Hydroxypicolinic acid** is unavailable.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. 4-Hydroxy-2-pyridinecarboxylic Acid | 22468-26-4 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. 22468-26-4|4-Hydroxypicolinic acid|BLD Pharm [bldpharm.com]
- 5. US9475771B2 - Process for the preparation of 4-alkoxy-3-hydroxypicolinic acids - Google Patents [patents.google.com]
- 6. Chelidamic acid synthesis - chemicalbook [chemicalbook.com]
- 7. benchchem.com [benchchem.com]
- 8. In vitro reconstitution of the biosynthetic pathway of 3-hydroxypicolinic acid - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. globalresearchonline.net [globalresearchonline.net]
- 12. researchgate.net [researchgate.net]
- 13. Natural Sources, Pharmacokinetics, Biological Activities and Health Benefits of Hydroxycinnamic Acids and Their Metabolites - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Hydroxypicolinic Acid: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188197#4-hydroxypicolinic-acid-cas-number]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)